

N-Methylcyclohexylamine: A Comprehensive Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: **N-Methylcyclohexylamine**

Cat. No.: **B046574**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physicochemical properties of **N-Methylcyclohexylamine**, specifically its boiling and melting points. The information presented herein is curated for researchers, scientists, and professionals in the field of drug development who require precise data for modeling, synthesis, and formulation. This document summarizes key quantitative data, outlines standardized experimental protocols for the determination of these properties, and provides a visual representation of the compound's phase transitions.

Physicochemical Data Summary

N-Methylcyclohexylamine is a secondary aliphatic amine that exists as a clear, colorless to light yellow liquid at standard temperature and pressure.^{[1][2][3]} Its physical state is dictated by its melting and boiling points, which are critical parameters for its handling, storage, and application in various chemical processes. The quantitative data for these properties are summarized in the table below.

Property	Value	Notes
Boiling Point	149 °C	At standard atmospheric pressure (760 mmHg). Some sources report values of 146.5 °C or 147 °C.[4][5]
Melting Point	-7 to -9 °C	This range indicates the temperature of transition from a solid to a liquid state.[4]
Molecular Formula	C ₇ H ₁₅ N	
Molecular Weight	113.20 g/mol	
Density	0.868 g/mL at 25 °C	[5]
Flash Point	29 °C	[6]
Appearance	Clear, colorless to pale yellow liquid	[2][3]

Experimental Protocols

The determination of the boiling and melting points of **N-Methylcyclohexylamine** follows standardized methodologies to ensure accuracy and reproducibility. The following are detailed experimental protocols based on established guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Determination of Boiling Point (OECD Guideline 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[7][8] Several methods can be employed for this determination.

1. Ebulliometer Method:

- Apparatus: An ebulliometer equipped with a condenser and a temperature-measuring device (e.g., a calibrated thermometer or thermocouple).

- Procedure:

- The sample of **N-Methylcyclohexylamine** is placed in the ebulliometer.
- The apparatus is heated, and the liquid is brought to a steady boil.
- The temperature of the vapor-liquid equilibrium is recorded as the boiling point. The reading should be taken when the temperature has remained stable for a set period.
- The atmospheric pressure is recorded at the time of the measurement. If the pressure deviates from standard pressure (101.325 kPa), a pressure correction should be applied.

2. Dynamic Method (Vapor Pressure Method):

- Apparatus: A suitable apparatus for measuring vapor pressure as a function of temperature.

- Procedure:

- The sample is placed in the apparatus, and the pressure is reduced.
- The sample is heated, and the temperature at which boiling occurs is recorded for a given pressure.
- This process is repeated at various pressures.
- The boiling point at standard pressure is determined by interpolation from the vapor pressure-temperature curve.

3. Distillation Method:

- Apparatus: Standard distillation apparatus with a flask, condenser, and a calibrated thermometer.

- Procedure:

- A measured volume of **N-Methylcyclohexylamine** is placed in the distillation flask.

- The liquid is heated to its boiling point, and the temperature of the vapor that distills is recorded.
- The temperature range from the point at which the first drop of distillate falls into the condenser to the point at which the highest temperature is reached is recorded. The boiling point is typically reported as a range.

Determination of Melting Point (OECD Guideline 102)

The melting point is the temperature at which a substance transitions from a solid to a liquid phase.[9][10][11] For a pure crystalline solid, this transition occurs over a narrow temperature range.

1. Capillary Tube Method:

- Apparatus: A melting point apparatus with a heated block or bath, a calibrated thermometer, and glass capillary tubes.
- Procedure:
 - A small, finely powdered sample of solidified **N-Methylcyclohexylamine** is packed into a thin-walled capillary tube, sealed at one end.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
 - The temperature at which the first signs of melting are observed and the temperature at which the last solid particle disappears are recorded. This range is reported as the melting point.[12]

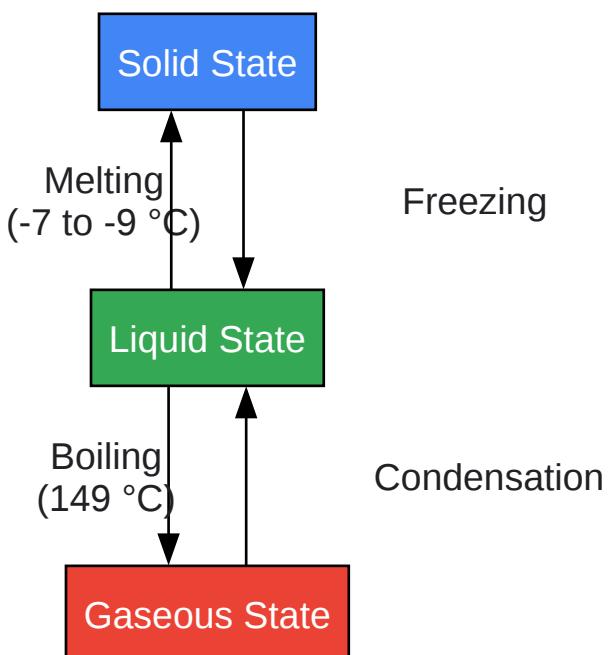
2. Differential Scanning Calorimetry (DSC):

- Apparatus: A differential scanning calorimeter.
- Procedure:

- A small, weighed amount of the sample is placed in a sample pan.
- The sample is subjected to a controlled temperature program (heating at a constant rate).
- The difference in heat flow between the sample and a reference pan is measured as a function of temperature.
- The melting point is determined from the resulting thermogram, typically as the onset temperature or the peak temperature of the melting endotherm.

Phase Transition Diagram

The following diagram illustrates the logical relationship between the physical states of **N-Methylcyclohexylamine** as a function of temperature, based on its melting and boiling points at standard pressure.



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Caption: Phase transitions of **N-Methylcyclohexylamine**.

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